comparative analysis of Mcppc and its analogs

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Compound of Interest

Compound Name:	*Mcppc*
CAS No.:	*92406-14-9*
Cat. No.:	*B1226851*

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A Comparative Analysis of Methyl-β-Cyclodextrin and Its Analogs for Researchers and Drug Development Professionals

This guide provides a detailed comparative analysis of methyl-β-cyclodextrin (MβCD) and its principal analogs, hydroxypropyl-β-cyclodextrin (HPβCD) and sulfobutylether-β-cyclodextrin (SBEβCD). The information is tailored for researchers, scientists, and drug development professionals, offering objective comparisons of performance with supporting experimental data.

Performance Comparison

Cyclodextrins are widely utilized in pharmaceutical formulations to enhance the solubility, stability, and bioavailability of poorly water-soluble drugs. The choice of a specific cyclodextrin derivative depends on the physicochemical properties of the drug and the desired formulation characteristics.

Solubility Enhancement:

The primary application of cyclodextrins is to improve the aqueous solubility of hydrophobic drugs through the formation of inclusion complexes. The efficiency of this complexation is

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influenced by the type of cyclodextrin and the nature of the guest molecule.

- Methyl-β-cyclodextrin (MβCD): Known for its high affinity for cholesterol, MβCD is a potent agent for removing cholesterol from cell membranes.[1] Its methylated derivatives often exhibit superior cholesterol solubilizing effects compared to HPβCD.[2]
- Hydroxypropyl-β-cyclodextrin (HPβCD): This derivative is a versatile solubilizer, particularly effective for acidic or neutral compounds.[3] It is one of the two parenterally applicable cyclodextrin derivatives.[3]
- Sulfobutylether-β-cyclodextrin (SBEβCD): Due to its polyanionic nature, SBEβCD demonstrates strong binding to cationic, nitrogen-containing drugs.[3] It is also suitable for parenteral administration.[3]

Table 1: Comparative Solubility Enhancement and Stability Constants

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Cyclodextrin Derivative	Guest Molecule	Stability Constant (K M^{-1})	Fold Increase in Solubility	Reference
β-Cyclodextrin	Vanillin	55	-	[4]
α-Cyclodextrin	Vanillin	16	-	[4]
γ-Cyclodextrin	Vanillin	97	-	[4]
γ-Cyclodextrin	Posaconazole	667	-	[5]
2,6-di-O-methyl-β-cyclodextrin	Econazole	29,300 ± 2,200	-	[6]
(2-hydroxypropyl)-β-cyclodextrin	Econazole	3,900 ± 220	-	[6]
β-Cyclodextrin	Amlodipine	-	-	[5]
Hydroxypropyl β-Cyclodextrin	Amlodipine	-	-	[5]
Methyl-β-Cyclodextrin	Amlodipine	-	-	[5]
Sulfobutylether-β-Cyclodextrin	Amlodipine	1447.5	-	[5]
Hydroxypropyl-β-cyclodextrin	Azithromycin	-	>9-fold	[7]

Cytotoxicity:

The cytotoxicity of cyclodextrins is a critical consideration in formulation development. Generally, modified cyclodextrins like HPβCD are considered to have low toxicity. However, the cytotoxicity of methylated β-cyclodextrins can vary depending on the degree and position of methylation.

One study compared the in vitro cytotoxicity of several methylated and ionic β-cyclodextrin derivatives, with the following decreasing order of toxicity: Heptakis(2,6-di-O-methyl)-β-CD

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(DIMEB) > Heptakis(2,3,6-tri-O-methyl)-β-CD (TRIMEB) ≥ Randomly methylated β-CD (RAMEB) > (2-hydroxy-3-N,N,N-trimethylamino)propyl β-CD (QABCD) > Carboxymethylated β-CD (CMBCD).[2][3] Ionic β-cyclodextrin derivatives were found to be less toxic than their methylated counterparts.[2][3]

Table 2: Comparative Cytotoxicity (IC50 Values) of 5-Fluorouracil (5-FU) and its Cyclodextrin Inclusion Complexes

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Cell Line	Compound	IC50 (μM) after 24h	IC50 (μM) after 48h	IC50 (μM) after 72h	Reference
MCF-7 (Breast Cancer)	5-FU	110 (101-120)	50 (44-57)	28 (24-33)	[8]
	α-CD Complex	102 (92-113)	45 (39-52)	24 (20-29)	[8]
	β-CD Complex	95 (85-106)	40 (34-47)	20 (16-25)	[8]
A-549 (Lung Cancer)	5-FU	>500	350 (315-389)	200 (180-222)	[8]
	α-CD Complex	250 (225-278)	120 (106-136)	73 (64-83)	[8]
	β-CD Complex	300 (270-333)	150 (132-171)	90 (79-103)	[8]
Hep-G2 (Liver Cancer)	5-FU	250 (225-278)	120 (106-136)	70 (62-79)	[8]
	α-CD Complex	220 (198-244)	100 (88-114)	60 (53-68)	[8]
	β-CD Complex	200 (180-222)	90 (79-103)	50 (44-57)	[8]
Caco-2 (Colon Cancer)	5-FU	400 (360-444)	200 (180-222)	100 (90-111)	[8]
	α-CD Complex	350 (315-389)	180 (158-205)	90 (79-103)	[8]
	β-CD Complex	300 (270-333)	150 (132-171)	80 (70-91)	[8]

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Experimental Protocols

1. Phase Solubility Study (Higuchi and Connors Method):

This method is used to determine the stoichiometry and apparent stability constant (Kc) of drug-cyclodextrin complexes.[9][10][11]

- Materials: Drug of interest, cyclodextrin (e.g., MβCD, HPβCD, SBEβCD), appropriate buffer solution, screw-capped vials, magnetic stirrer or shaker bath, centrifugation apparatus, filtration system (e.g., 0.45 µm filter), and an analytical instrument for drug quantification (e.g., UV-Vis spectrophotometer, HPLC).
- Procedure:
  - Prepare a series of aqueous solutions with increasing concentrations of the cyclodextrin in the chosen buffer.
  - Add an excess amount of the drug to each cyclodextrin solution in separate vials.
  - Seal the vials and agitate them at a constant temperature until equilibrium is reached (typically 24-72 hours).
  - After reaching equilibrium, centrifuge the samples to separate the undissolved drug.
  - Filter the supernatant to ensure all solid particles are removed.
  - Determine the concentration of the dissolved drug in each filtrate using a validated analytical method.
  - Plot the total drug concentration (y-axis) against the cyclodextrin concentration (x-axis).
  - Analyze the resulting phase solubility diagram. An AL-type linear plot indicates the formation of a 1:1 complex.
- Data Analysis: The stability constant (Kc) for a 1:1 complex can be calculated from the slope of the linear portion of the phase solubility diagram using the following equation:
  - $Kc = slope / (S_0 * (1 - slope))$

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- Where S_0 is the intrinsic solubility of the drug in the absence of the cyclodextrin (the y-intercept).[11]

2. In Vitro Cytotoxicity Assay (MTT Assay):

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is widely used to measure cytotoxicity.[12][13][14][15][16][17]

- Materials: Cell line of interest, cell culture medium, fetal bovine serum (FBS), penicillin-streptomycin, 96-well plates, cyclodextrin solutions, MTT reagent, solubilization solution (e.g., DMSO, isopropanol with HCl), and a microplate reader.
- Procedure:
  - Seed the cells in a 96-well plate at a predetermined density and allow them to adhere and grow for 24 hours.
  - Prepare serial dilutions of the cyclodextrin solutions in the cell culture medium.
  - Remove the old medium from the cells and replace it with the medium containing different concentrations of the cyclodextrins. Include untreated cells as a negative control and a known cytotoxic agent as a positive control.
  - Incubate the cells for a specified period (e.g., 24, 48, or 72 hours).
  - After the incubation period, add MTT solution to each well and incubate for an additional 2-4 hours. During this time, viable cells with active mitochondria will reduce the yellow MTT to purple formazan crystals.
  - Remove the MTT solution and add a solubilization solution to dissolve the formazan crystals.
  - Measure the absorbance of the resulting colored solution using a microplate reader at a specific wavelength (typically between 540 and 590 nm).
- Data Analysis:

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- Calculate the percentage of cell viability for each concentration relative to the untreated control.
- Plot the percentage of cell viability against the logarithm of the cyclodextrin concentration.
- Determine the IC50 value, which is the concentration of the cyclodextrin that causes a 50% reduction in cell viability.

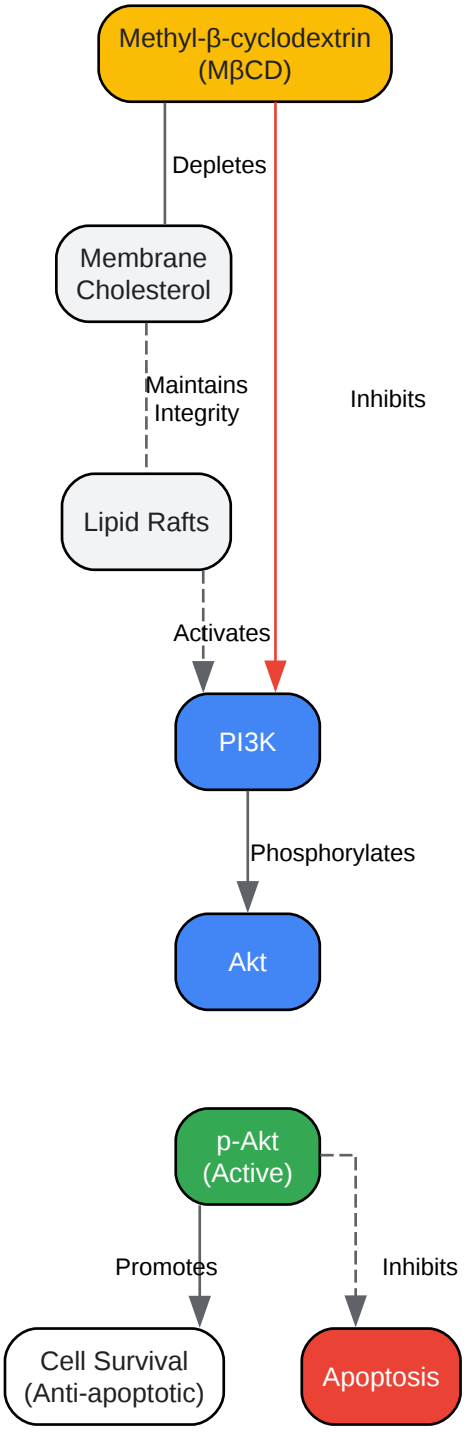
Signaling Pathway Modulation

Cyclodextrins, particularly MβCD, can influence cellular signaling pathways, often through their interaction with the plasma membrane and cholesterol depletion.

MβCD and the PI3K/Akt Pathway:

MβCD has been shown to potentiate the anti-cancer effects of certain drugs by modulating the PI3K/Akt signaling pathway. By depleting membrane cholesterol, MβCD can inhibit the phosphorylation of Akt, a key protein in a survival pathway, thereby promoting apoptosis in cancer cells.

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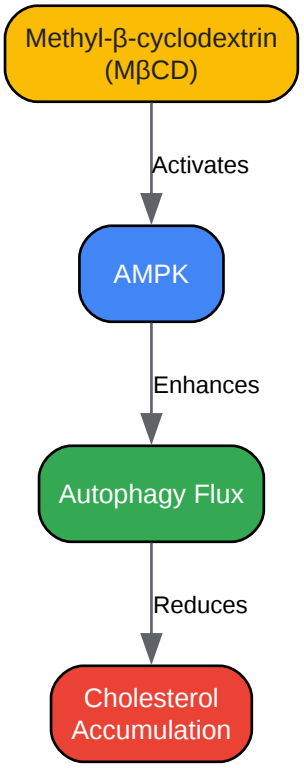
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Caption: MβCD inhibits the PI3K/Akt survival pathway.

MβCD and the AMPK Pathway:

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MβCD can directly activate AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis. This activation enhances autophagy, a cellular process for degrading and recycling cellular components, which can help mitigate cholesterol accumulation in certain disease models.



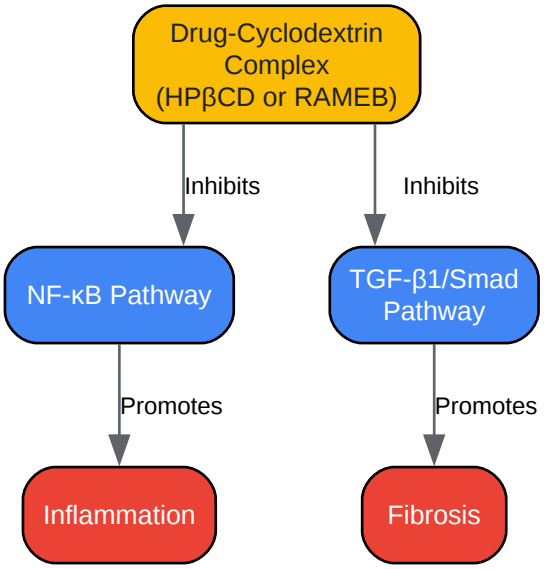
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Caption: MβCD activates the AMPK pathway to enhance autophagy.

Cyclodextrin Complexes and NF-κB/TGF-β1/Smad Pathways:

Inclusion complexes of certain drugs with HPβCD and randomly methylated-β-cyclodextrin (RAMEB) have been shown to inhibit the pro-inflammatory NF-κB and the pro-fibrotic TGF-β1/Smad signaling pathways more effectively than the drug alone.

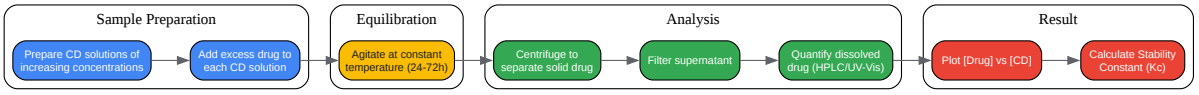
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Caption: Drug-cyclodextrin complexes inhibit pro-inflammatory and pro-fibrotic pathways.

Experimental Workflow Diagrams



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Caption: Workflow for Phase Solubility Studies.



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Caption: Workflow for In Vitro Cytotoxicity (MTT) Assay.

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